

# how to dissolve and store NC-174 for research

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## Compound of Interest

Compound Name: NC-174

Cat. No.: B15553525

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## Application Notes and Protocols for NC-174

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### Introduction

**NC-174**, also known by its synonym CP-Dpm-GA, is a trisubstituted guanidine compound recognized for its potential as a high-potency synthetic sweetener and as a probe for sweet taste receptors.[1] Its chemical formula is  $C_{23}H_{22}N_4O_2$ , with a molecular weight of 386.46 g/mol. [1] The IUPAC name for **NC-174** is 1-benzhydryl-3-(4-cyanophenyl)guanidine acetate.[1] As a research tool, proper handling, dissolution, and storage are critical to ensure its stability and the reproducibility of experimental results. These application notes provide detailed protocols for the dissolution and storage of **NC-174** for research applications.

### Physicochemical Properties and Storage

A summary of the key physicochemical properties and storage recommendations for **NC-174** is provided in the table below.

Property	Data	Reference
Chemical Name	1-benzhydryl-3-(4-cyanophenyl)guanidine acetate	<a href="#">[1]</a>
Synonyms	CP-Dpm-GA, NC174	<a href="#">[1]</a>
Molecular Formula	C <sub>23</sub> H <sub>22</sub> N <sub>4</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	386.46 g/mol	<a href="#">[1]</a>
Appearance	Solid powder	<a href="#">[1]</a>
Purity	>98% (refer to Certificate of Analysis)	<a href="#">[1]</a>
Solubility	Soluble in DMSO, insoluble in water	<a href="#">[1]</a>
Shipping Condition	Shipped at ambient temperature	<a href="#">[1]</a>
Storage (Solid)	Short-term (days to weeks): 0 - 4°C, dry and dark Long-term (months to years): -20°C, dry and dark	<a href="#">[1]</a>
Storage (Solution)	Short-term (days to weeks): 0 - 4°C Long-term (months): -20°C	<a href="#">[1]</a>
Shelf Life (Solid)	>2 years if stored properly	<a href="#">[1]</a>

## Experimental Protocols

### Reagent and Equipment Preparation

- Reagents:
  - **NC-174** (solid powder)
  - Dimethyl sulfoxide (DMSO), anhydrous, research grade

- Phosphate-buffered saline (PBS), pH 7.4, or other appropriate aqueous buffer for final dilutions
- Equipment:
  - Vortex mixer
  - Calibrated micropipettes and sterile tips
  - Sterile microcentrifuge tubes or amber glass vials
  - -20°C freezer and 4°C refrigerator
  - Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Equilibrate: Allow the vial of solid **NC-174** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **NC-174** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.86 mg of **NC-174**.
- Dissolution: Add the calculated volume of anhydrous DMSO to the **NC-174** powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the tube securely and vortex gently until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Storage: Store the 10 mM stock solution in a tightly sealed, light-protected vial (amber vial or a clear vial wrapped in aluminum foil) at -20°C for long-term storage or at 4°C for short-term use.

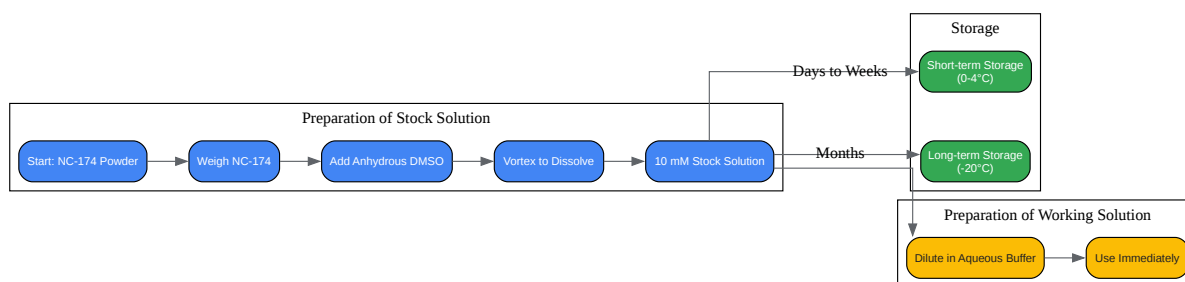
## Protocol for Preparation of Working Solutions

For most biological experiments, the DMSO stock solution of **NC-174** will need to be further diluted in an aqueous buffer. It is important to note that high concentrations of DMSO can be toxic to cells. Therefore, the final concentration of DMSO in the experimental medium should be kept to a minimum, typically below 0.5%.

- **Determine Final Concentration:** Decide on the final concentration of **NC-174** required for your experiment.
- **Serial Dilution:** Perform serial dilutions of the 10 mM DMSO stock solution in your aqueous buffer of choice (e.g., PBS, cell culture medium) to achieve the desired final concentration.
- **Mixing:** When diluting the DMSO stock into an aqueous buffer, add the stock solution to the buffer and mix immediately and thoroughly to avoid precipitation of the compound.
- **Use Immediately:** It is recommended to prepare fresh working solutions from the stock solution for each experiment.

## Visual Representations

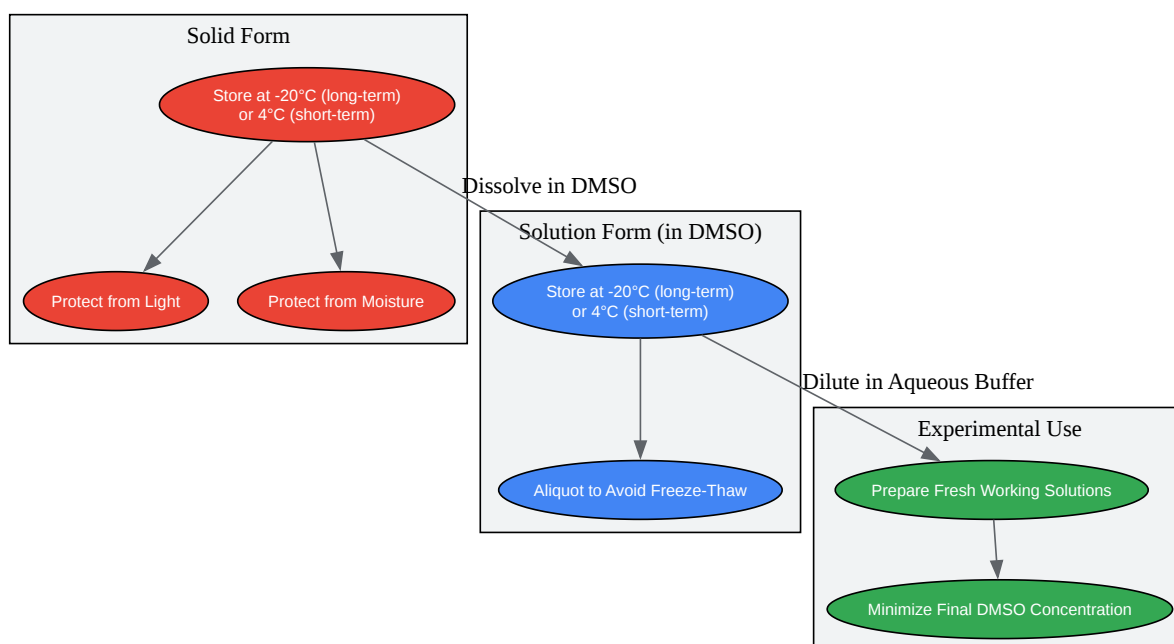
### Experimental Workflow for NC-174 Dissolution and Storage



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Caption: Workflow for dissolving and storing **NC-174**.

## Logical Relationship for NC-174 Handling



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Caption: Key considerations for handling **NC-174**.

## Stability and Safety Precautions

- **Stability:** As a fluorescent probe, **NC-174** may be sensitive to light. It is recommended to protect both the solid compound and its solutions from light to prevent photobleaching and

degradation. Aliquoting stock solutions is advised to avoid repeated freeze-thaw cycles, which can degrade the compound.

- **Safety:** The toxicological properties of **NC-174** have not been fully investigated. Standard laboratory safety precautions should be followed. Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses, when handling the compound. Avoid inhalation of the powder and contact with skin and eyes. Work in a well-ventilated area. In case of accidental contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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## References

- 1. medkoo.com [medkoo.com]
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